

Proper Disposal Procedures for ANKRD22-IN-1

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Compound of Interest

Compound Name: *Ankrd22-IN-1*

Cat. No.: *B15143749*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **ANKRD22-IN-1** (CAS No. 1107710-62-2). Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

ANKRD22-IN-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: Suitable respirator.

Ensure adequate ventilation and provide access to a safety shower and eye wash station in the handling area.^[1]

Chemical and Physical Properties

A summary of the key quantitative data for **ANKRD22-IN-1** is provided in the table below for easy reference.

Property	Value
CAS Number	1107710-62-2
Molecular Formula	C22H30N4O4
Molecular Weight	414.50 g/mol
Hazard Classification	Acute toxicity, Oral (Category 4)
Acute aquatic toxicity (Category 1)	
Chronic aquatic toxicity (Category 1)	
Hazard Statements	H302: Harmful if swallowed
H410: Very toxic to aquatic life with long lasting effects	

Step-by-Step Disposal Protocol

Follow these steps for the safe disposal of **ANKRD22-IN-1**:

- Segregation: Do not mix **ANKRD22-IN-1** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. It should be collected in a designated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with the following information:
 - "Hazardous Waste"
 - "**ANKRD22-IN-1**"
 - CAS Number: "1107710-62-2"
 - Hazard pictograms for "Harmful" and "Hazardous to the Aquatic Environment".

- Accumulation start date.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from drains and water sources to prevent environmental release.
- Waste Disposal: Dispose of the contents and container at an approved waste disposal plant. [\[1\]](#) Contact your institution's EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Decontamination: Thoroughly decontaminate all surfaces, glassware, and equipment that have come into contact with **ANKRD22-IN-1** using an appropriate solvent (e.g., ethanol, acetone) followed by soap and water. Collect all decontamination materials (e.g., wipes, solvent rinses) as hazardous waste.
- Emergency Procedures:
 - If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[\[1\]](#)
 - Spills: In case of a spill, contain the material to prevent it from entering drains or waterways. Collect the spillage using an absorbent material and place it in a sealed container for disposal as hazardous waste.[\[1\]](#)

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **ANKRD22-IN-1**.

ANKRD22-IN-1 Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **ANKRD22-IN-1**.

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References

- 1. ANKRD22-IN-1|1107710-62-2|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for ANKRD22-IN-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143749#ankrd22-in-1-proper-disposal-procedures]

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